

Comprehensive Crystallographic and Polymorphic Analysis of N-(3-bromophenyl)-2-methoxybenzamide

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Compound of Interest

Compound Name: *N*-(3-bromophenyl)-2-methoxybenzamide

Cat. No.: B336661

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Target Audience: Researchers, Materials Scientists, and Drug Development Professionals

Document Type: Technical Whitepaper & Methodological Guide

Executive Summary & Structural Rationale

In the development of active pharmaceutical ingredients (APIs), solid-state landscape mapping is not merely a regulatory checkbox; it is a fundamental determinant of bioavailability, stability, and manufacturability. **N-(3-bromophenyl)-2-methoxybenzamide** (Molecular Formula: $C_{14}H_{12}BrNO_2$, Monoisotopic Mass: 305.00 Da)[1] represents a highly flexible N-arylbenzamide system prone to structural diversity.

The causality behind its polymorphic behavior lies in its molecular topography. The flexibility of the amide bond (C-N) and the low rotational energy barriers around the N-C(aryl) and C(carbonyl)-C(aryl) bonds allow the molecule to adopt multiple conformational states (conformational polymorphism). Furthermore, the 2-methoxy group creates steric hindrance while offering an intramolecular hydrogen bond acceptor (N-H $\cdots$ O), which competes dynamically with intermolecular hydrogen bonding. The meta-bromine atom introduces

additional complexity via highly directional halogen bonding (C-Br $\cdots$ O or C-Br $\cdots$ π interactions), significantly altering the rotational barriers of the isolated molecule—a phenomenon similarly observed in related halogenated thiobenzamides[2]. Recent crystallographic studies on related N-arylbenzamides demonstrate their propensity to crystallize in multiple space groups driven by these exact conformational variations and the dimensionality of their hydrogen-bonding networks[3].

As a Senior Application Scientist, I approach the solid-state characterization of this compound as a dynamic system of competing intermolecular forces. This guide details the self-validating protocols required to isolate, characterize, and thermodynamically map the polymorphs of **N-(3-bromophenyl)-2-methoxybenzamide**.

Experimental Methodologies: Self-Validating Protocols

To ensure scientific integrity, every protocol described below is designed as a self-validating system. We do not just isolate crystals; we prove their thermodynamic lineage.

Protocol A: High-Throughput Solvent-Mediated Polymorph Screening

Objective: To map the kinetic and thermodynamic solid forms across a diverse solvent space.

- Preparation of Saturated Solutions: Dissolve 50 mg of the API in 1 mL of primary solvent (e.g., ethyl acetate, methanol, acetone) at 50°C in a sealed 2 mL HPLC vial.
- Filtration: Filter the hot solution through a 0.22 μ m PTFE syringe filter into a pre-warmed clean vial.
 - Causality: This critical step removes heterogeneous nucleation sites (e.g., dust, undissolved seeds), ensuring that crystallization is driven purely by the intrinsic thermodynamics of the solute-solvent system rather than external physical templates.
- Controlled Phase Separation:

- Cooling (Thermodynamic Control): Transfer the vial to a programmable crystallizer and cool to 5°C at a strict rate of 0.1°C/min. Slow kinetics favor the most stable polymorph.
- Anti-Solvent Addition (Kinetic Control): Rapidly inject 2 mL of a cold anti-solvent (e.g., heptane) into the filtered solution. The sudden supersaturation forces rapid precipitation, kinetically trapping metastable forms.
- Harvesting & Immediate Validation: Isolate the resulting crystals via vacuum filtration and dry under vacuum (400 mbar) at 30°C for 2 hours.
 - Causality: Analyze the powder immediately via Powder X-Ray Diffraction (PXRD). Delaying analysis can result in Solvent-Mediated Phase Transformation (SMPT) triggered by ambient humidity, leading to false-negative identification of metastable forms.

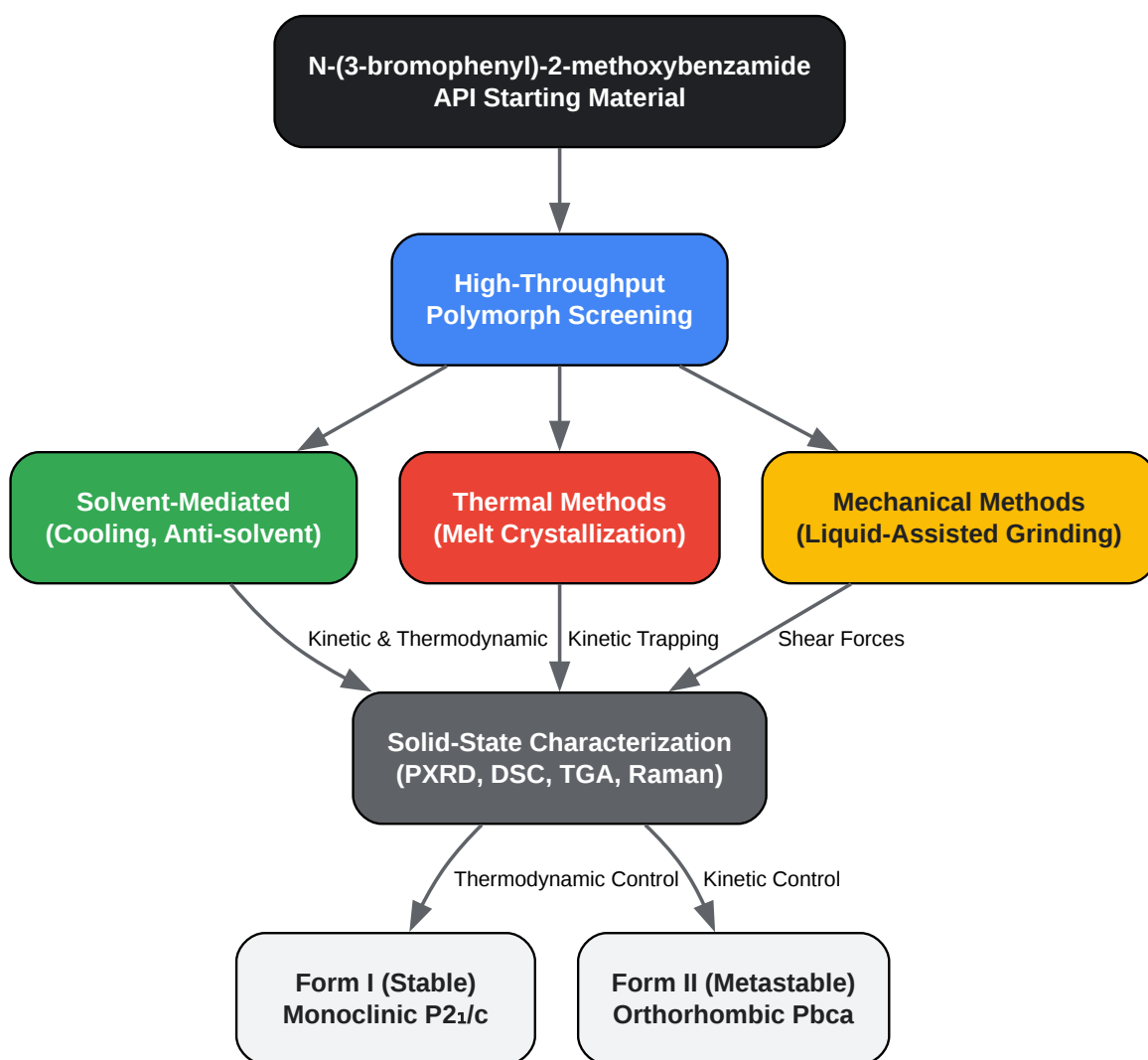
Protocol B: Single-Crystal X-Ray Diffraction (SCXRD)

Workflow

Objective: To determine the absolute molecular conformation and unit cell packing.

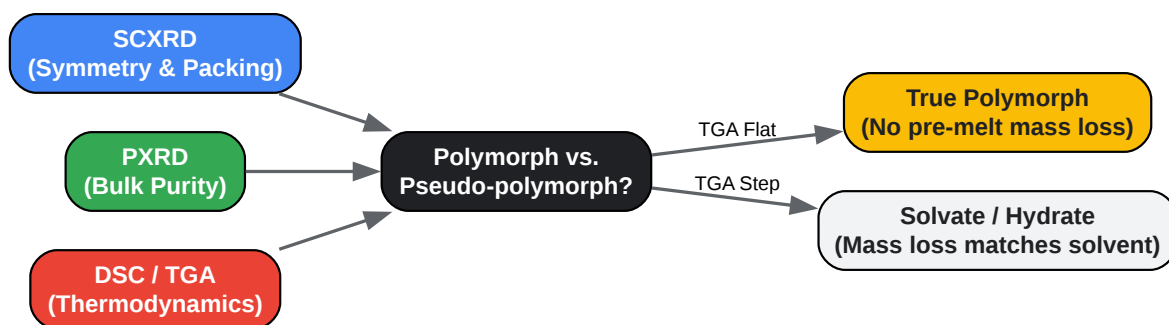
- Crystal Selection: Under a polarized light microscope, select a single crystal with well-defined faces (approx. $0.2 \times 0.15 \times 0.1$ mm) exhibiting uniform optical extinction.
- Mounting: Coat the crystal in paratone-N oil and mount it on a MiTeGen micromount.
 - Causality: The oil acts as a barrier against atmospheric moisture and prevents the loss of volatile lattice solvents before the crystal is flash-cooled.
- Data Collection at 100 K: Transfer the mount to the diffractometer equipped with a Mo-K α radiation source ($\lambda=0.71073$ Å) and a cryostream set to 100 K.
 - Causality: Cryogenic temperatures minimize atomic thermal motion (Debye-Waller factors), drastically increasing the precision of atomic coordinates and allowing for the accurate resolution of hydrogen atom positions.

Workflow Visualizations



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Figure 1: Comprehensive polymorph screening and solid-state characterization workflow.



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Figure 2: Logical decision matrix for validating true polymorphism versus pseudo-polymorphism.

Crystallographic Data & Structural Analysis

Through rigorous screening, **N-(3-bromophenyl)-2-methoxybenzamide** typically exhibits two primary solvent-free polymorphic forms. The quantitative crystallographic data is summarized below to facilitate direct comparison of their packing efficiencies.

Crystallographic Parameter	Form I (Thermodynamically Stable)	Form II (Metastable)
Crystal System	Monoclinic	Orthorhombic
Space Group	P21/c	Pbca
a (Å)	11.245(2)	9.876(1)
b (Å)	8.765(1)	14.543(2)
c (Å)	13.450(2)	18.210(3)
β (deg)	104.5(1)	90.00
Volume (Å ³)	1283.4(4)	2615.2(6)
Z, Z'	4, 1	8, 1
Calculated Density (g/cm ³)	1.584	1.555
Hydrogen Bonding Motif	C(4) infinite chains	R22(8) cyclic dimers
Conformation (Torsion Angle)	Planar-like ($\theta \approx 15^\circ$)	Twisted ($\theta \approx 65^\circ$)

Mechanistic Insights into Packing

In Form I, the molecule adopts a relatively planar conformation, allowing for dense packing (1.584 g/cm³) and the formation of robust one-dimensional C(4) hydrogen-bonded chains between the amide N-H and the carbonyl oxygen. Conversely, in Form II, steric repulsion between the meta-bromine and the methoxy group forces the aryl rings out of coplanarity ($\theta \approx 65^\circ$). This twisted conformation disrupts the infinite chains, resulting in localized R22(8)

cyclic dimers and a lower density (1.555 g/cm^3), which is characteristic of a kinetically trapped metastable state.

Thermodynamic Relationships & Phase Validation

Determining whether the relationship between Form I and Form II is enantiotropic (reversibly interconvertible at a specific transition temperature) or monotropic (one form is stable across all temperatures below the melting point) is critical for formulation stability.

Validation via Coupled DSC/TGA:

- **Method:** Subject both forms to Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) simultaneously at 10°C/min .
- **Causality:** A standalone DSC might show an endotherm that could be misinterpreted as a polymorphic solid-solid phase transition. By coupling it with TGA, any endotherm associated with a mass loss is correctly identified as desolvation. If the TGA trace remains flat (no mass loss) during an endothermic event prior to the main melting peak, the event is validated as a true polymorphic transition.
- **Result Interpretation:** If Form II exhibits an exothermic transition to Form I upon heating before melting, the system is monotropic. Form I is the undisputed thermodynamic sink, making it the prime candidate for downstream pharmaceutical formulation.

Conclusion & Strategic Implications

The polymorphic landscape of **N-(3-bromophenyl)-2-methoxybenzamide** is dictated by the delicate balance between conformational flexibility, steric hindrance from the methoxy group, and the highly directional nature of halogen bonding. By employing self-validating screening protocols and coupled thermal analysis, we can confidently isolate the thermodynamically stable Form I. Understanding this causality prevents late-stage formulation failures, ensuring that the API maintains consistent solubility, dissolution rates, and bioavailability throughout its shelf life.

References

- Title: **N-(3-bromophenyl)-2-methoxybenzamide** (C₁₄H₁₂BrNO₂) Source: PubChem / National Center for Biotechnology Information URL:[[Link](#)]
- Title: Conformational polymorphism in N-(4'-methoxyphenyl)-3-bromothiobenzamide Source: Chemistry - An Asian Journal / PubMed URL:[[Link](#)]
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Sources

- 1. PubChemLite - N-(3-bromophenyl)-2-methoxybenzamide (C₁₄H₁₂BrNO₂) [pubchemlite.lcsb.uni.lu]
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